Safeguarding Your Research: A Comprehensive Guide to Handling C646

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Compound of Interest

Compound Name:	*C646*
Cat. No.:	*B8037948*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **C646**, a selective histone acetyltransferase p300/CBP inhibitor. Adherence to these procedures is critical for minimizing risk and ensuring the integrity of your research.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for handling **C646** in various laboratory settings.

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Situation	Required Personal Protective Equipment
Handling solid C646 (weighing, aliquoting)	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or goggles - Laboratory coat - Respiratory protection (e.g., N95 respirator) if handling large quantities or if dust generation is likely.
Preparing solutions of C646	- Chemical-resistant gloves (e.g., nitrile) - Safety goggles - Laboratory coat - Work in a well-ventilated area, preferably a chemical fume hood.
Administering C646 to cell cultures or animals	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses - Laboratory coat
Cleaning spills of C646	- Chemical-resistant gloves (e.g., nitrile) - Safety goggles - Laboratory coat - Respiratory protection may be required depending on the size of the spill.

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid creating dust when working with the solid form of **C646**. Use only in a well-ventilated area, and preferably within a chemical fume hood. Wash hands thoroughly after handling.[1]
- Storage: Store **C646** in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from oxidizing agents. Recommended storage temperature is -20°C.[2]

Disposal:

Dispose of **C646** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways. Consult your institution's environmental health and safety (EHS) office for specific disposal protocols.

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Experimental Protocols

In Vitro p300 Inhibition Assay:

This radioactive assay determines the inhibitory concentration (IC50) of **C646** against p300 histone acetyltransferase.

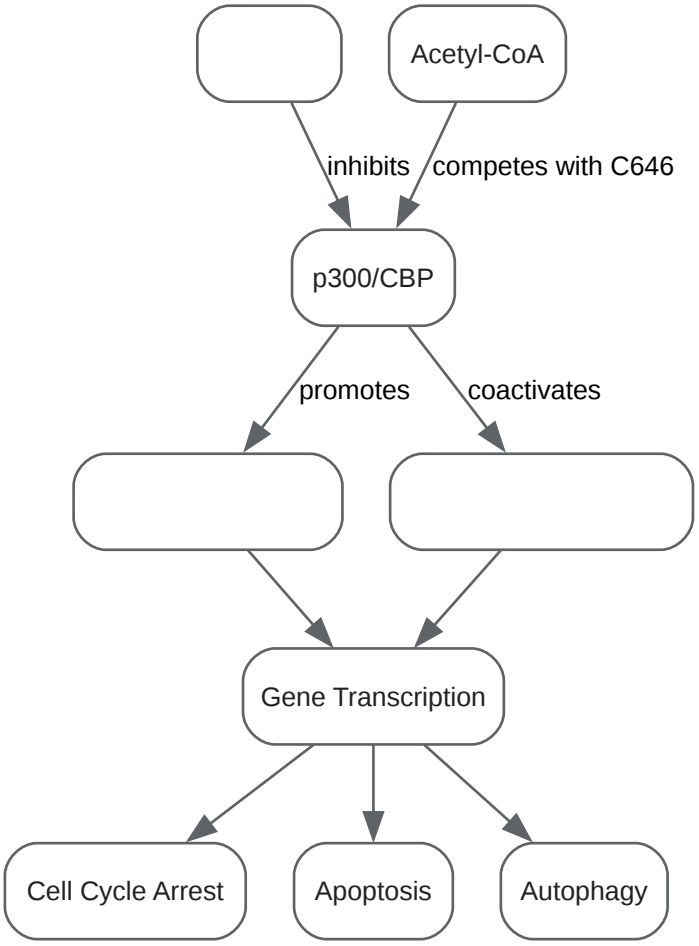
- Reaction Mixture Preparation: Prepare a reaction mixture containing 20 mM HEPES (pH 7.9), 5 mM DTT, 80 µM EDTA, 40 µg/ml BSA, 100 µM H4-15 peptide, and 5 nM p300.[3][4]
- Inhibitor Addition: Add **C646** over a range of concentrations, ensuring the DMSO concentration remains below 5%.[3][4]
- Incubation: Incubate the reaction at 30°C for 10 minutes.[4]
- Initiation: Start the reaction by adding a 1:1 mixture of 12C-acetyl-CoA and 14C-acetyl-CoA to a final concentration of 20 µM.[4]
- Quenching: After 10 minutes at 30°C, stop the reaction by adding 14% SDS (w/v).[4]
- Analysis: Run the samples on a gel, wash, dry, and expose to a PhosphorImager plate to quantify the production of acetylated H4-15 and determine the IC50 values.[4]

Signaling Pathways and Experimental Workflows

C646 Mechanism of Action:

C646 is a competitive inhibitor of the histone acetyltransferase p300.[5][6] It competes with acetyl-CoA for the Lys-CoA binding pocket of p300, leading to a reduction in histone acetylation. This inhibition of p300/CBP activity can induce cell cycle arrest, apoptosis, and autophagy.[3][4] **C646** has been shown to interfere with the NF-κB and androgen receptor (AR) pathways.[3][4][7]

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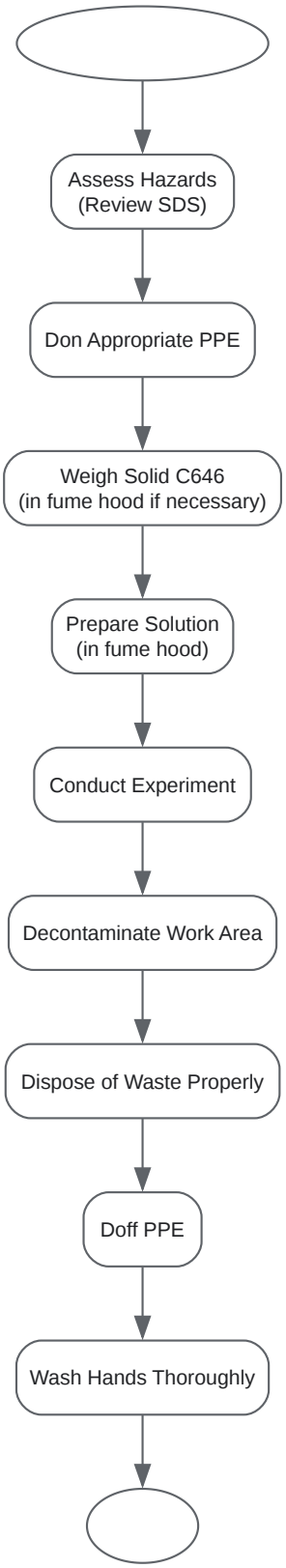
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Caption: **C646** inhibits p300/CBP, affecting gene transcription.

Safe Handling Workflow for **C646**:

The following diagram outlines the essential steps for safely handling **C646** in a laboratory setting.

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Caption: Procedural workflow for the safe handling of **C646**.

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